

Stability of Methyl 3-methoxyacrylate Under Normal Conditions: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-methoxyacrylate

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This technical guide provides an in-depth analysis of the stability of **Methyl 3-methoxyacrylate** under normal conditions. The information is compiled from various safety data sheets and chemical supplier information to ensure a comprehensive overview for research, development, and handling purposes.

Core Data Summary

The following tables summarize the key physical and chemical properties, stability information, and recommended storage conditions for **Methyl 3-methoxyacrylate**.

Table 1: Physical and Chemical Properties of Methyl 3-methoxyacrylate

Property	Value	Source
Molecular Formula	C ₅ H ₈ O ₃	[1][2]
Molecular Weight	116.12 g/mol	[2][3]
Appearance	Clear, colorless liquid	[1][4]
Odor	Odorless to none reported	[1][4]
Boiling Point	169 °C @ 760 mmHg	[1][4]
56 °C @ 18 mmHg	[3]	
Melting/Freezing Point	3 - 4 °C	[1][4]
Density	1.070 g/cm ³	[1][4]
1.08 g/mL at 25 °C	[3]	
Vapor Pressure	20 mmHg @ 65 °C	[1]
3.05 mmHg @ 25 °C		
Flash Point	65 °C / 149 °F	[1][4]
Viscosity	1.68 cP @ 20 °C	[1][4]
Refractive Index	n _{20/D} 1.451	[3]
Solubility	Soluble in most organic solvents.[5] Information on water solubility is not readily available.	

Table 2: Stability Profile of Methyl 3-methoxyacrylate

Condition	Stability Information
Normal Conditions	Stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[4][5]
Polymerization	May polymerize.[1] Hazardous polymerization is not expected to occur under normal conditions.[4]
Conditions to Avoid	High temperatures, ignition sources, open flames, and hot surfaces.[1][4] Incompatible products.[4]
Incompatible Materials	Strong oxidizing agents.[1][4]
Hazardous Decomposition	Carbon monoxide (CO) and Carbon dioxide (CO ₂).[1][4]

Table 3: Recommended Storage and Handling

Parameter	Recommendation
Storage Temperature	Keep refrigerated. Store below 4°C/39°F or between 2-8°C.[1][3]
Container	Store in a tightly closed container.[1] Polyethylene or polypropylene containers are suitable.[6]
Storage Area	Store in a cool, dry, well-ventilated area.[1][6]
Handling	Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[1]

Experimental Protocols

While specific, detailed experimental stability studies for **Methyl 3-methoxyacrylate** are not publicly available, a general approach to assessing its stability would involve the following methodologies.

Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of **Methyl 3-methoxyacrylate** over time under specific storage conditions.
- Method:
 - Prepare a standard solution of **Methyl 3-methoxyacrylate** of known concentration in a suitable solvent (e.g., acetonitrile).
 - Store aliquots of the compound under various conditions (e.g., recommended refrigerated temperature, room temperature, elevated temperature).
 - At specified time points (e.g., 0, 1, 3, 6 months), dilute a sample from each storage condition to a working concentration.
 - Analyze the samples using a reverse-phase HPLC system with a C18 column.
 - Use a suitable mobile phase (e.g., a gradient of water and acetonitrile) and a UV detector set to an appropriate wavelength.
 - Calculate the purity of the sample by comparing the peak area of the main component to the total peak area of all components.

Protocol 2: Identification of Degradation Products by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To identify potential decomposition products of **Methyl 3-methoxyacrylate**.
- Method:
 - Subject a sample of **Methyl 3-methoxyacrylate** to stress conditions (e.g., heating, exposure to strong oxidizing agents).
 - Inject a vaporized sample of the stressed material into a GC-MS system.
 - Separate the components using a suitable capillary column.

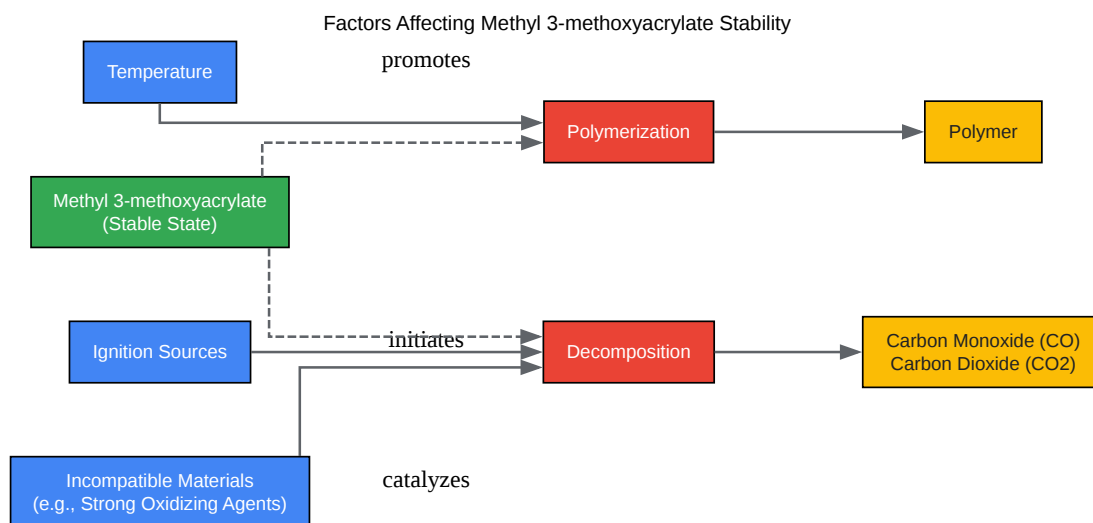
- Identify the separated components based on their mass spectra by comparison with spectral libraries.

Protocol 3: Visual Inspection

- Objective: To observe any physical changes in the sample over time.
- Method:
 - Visually inspect the stored samples at each time point for any changes in color, clarity, or for the formation of precipitates.
 - Document any observed changes.

Logical Relationships and Influencing Factors

The stability of **Methyl 3-methoxyacrylate** is influenced by several external factors. The following diagram illustrates these relationships.



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Caption: Factors influencing the stability of **Methyl 3-methoxyacrylate**.

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